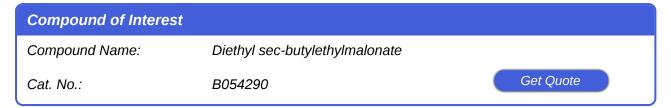


Diethyl sec-butylethylmalonate molecular weight and formula

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An In-depth Technical Guide on **Diethyl sec-butylethylmalonate**

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides the core physicochemical data for **Diethyl sec-butylethylmalonate**.

Physicochemical Data

The molecular formula and molecular weight are essential for a variety of experimental and theoretical applications, from reaction stoichiometry to computational modeling. The table below summarizes these key quantitative data points for **Diethyl sec-butylethylmalonate**.

Property	Value
Molecular Formula	C13H24O4[1][2]
Molecular Weight	244.33 g/mol [1]
CAS Number	76-71-1[1][2]

It is important to distinguish **Diethyl sec-butylethylmalonate** from a similar compound, Diethyl sec-butylmalonate, which has a different molecular formula (C11H20O4) and molecular weight (216.28 g/mol)[3][4][5].



Logical Relationship Diagram

The following diagram illustrates the relationship between the compound name and its fundamental molecular properties.

Core Properties of Diethyl sec-butylethylmalonate

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